

Essential Safety and Logistical Information for Handling SLX-4090

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SLX-4090

Cat. No.: B608314

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of investigational compounds like **SLX-4090** is paramount. This document provides a comprehensive guide to the personal protective equipment (PPE), handling procedures, and disposal of **SLX-4090**, a novel and potent inhibitor of microsomal triglyceride transfer protein (MTTP).

Chemical and Physical Properties

A clear understanding of the compound's properties is the foundation of safe handling.

Property	Value	Source
Molecular Formula	C ₃₁ H ₂₅ F ₃ N ₂ O ₄	[1][2][3]
Molecular Weight	546.5 g/mol	[1][3]
Appearance	Solid	[3]
Purity	>98%	[2]
IC ₅₀	6 nM (for enterocytic MTP), 8 nM (for MTTP)	[2][3]
Solubility	DMSO: 1-10 mg/mL (Sparingly soluble) Ethanol: 0.1-1 mg/mL (Slightly soluble)	[3]

Hazard Identification and GHS Classification

SLX-4090 is classified with the following hazards under the Globally Harmonized System (GHS):

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Aquatic Toxicity	1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	1	H410: Very toxic to aquatic life with long lasting effects

Signal Word: Warning^[4]

Precautionary Statements:^[4]

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P273: Avoid release to the environment.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P330: Rinse mouth.
- P391: Collect spillage.
- P501: Dispose of contents/container to an approved waste disposal plant.

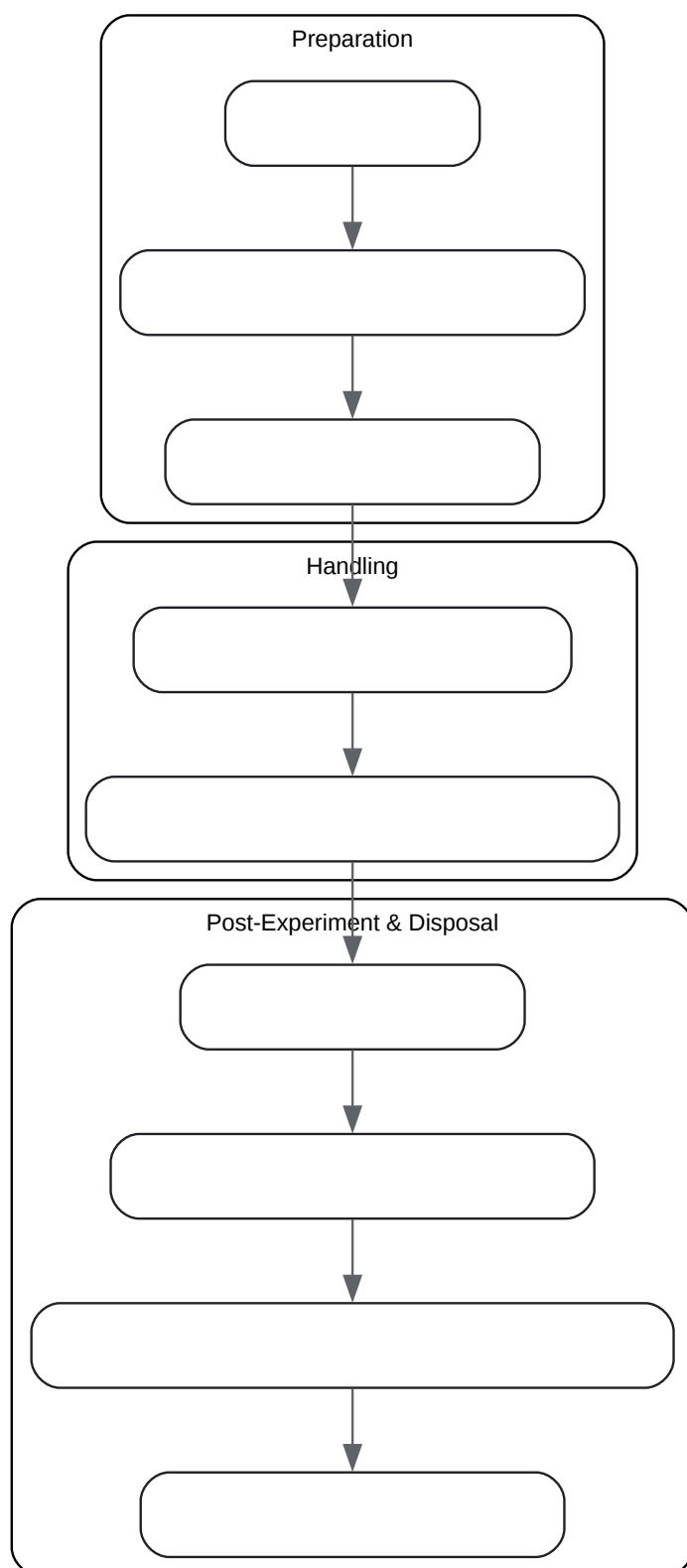
Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following PPE is mandatory when handling **SLX-4090**:^[4]

Protection Type	Specification
Eye Protection	Safety goggles with side-shields.
Hand Protection	Protective gloves (e.g., nitrile rubber).
Skin and Body Protection	Impervious clothing, such as a lab coat.
Respiratory Protection	A suitable respirator should be used to avoid dust and aerosol formation.

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for the safe handling of **SLX-4090**, from initial preparation to final disposal.



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Caption: Workflow for the safe handling of **SLX-4090**.

Storage and Stability

Proper storage is crucial to maintain the integrity of **SLX-4090**.

Form	Storage Condition	Duration
Powder	-20°C	Up to 24 months if the vial is kept tightly sealed. [2]
In Solvent	-80°C	6 months (protect from light). [5]
Stock Solutions	-20°C in tightly sealed vials	Up to one month. [2]

Before use, allow the product to equilibrate to room temperature for at least one hour prior to opening the vial.[\[2\]](#) It is recommended to prepare and use solutions on the same day.[\[2\]](#)

Accidental Release and First Aid Measures

In the event of accidental exposure or release, follow these procedures:

Exposure Route	First Aid Measure
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. [4]
Skin Contact	Wash skin thoroughly after handling. [4]
Eye Contact	Provide an accessible eye wash station. [4]
Inhalation	Avoid inhalation. Use only in areas with appropriate exhaust ventilation. [4]
Spillage	Collect spillage. Avoid release to the environment. [4]

Disposal Plan

All waste materials contaminated with **SLX-4090** must be treated as hazardous waste.

- **Waste Collection:** Collect all solid and liquid waste in designated, clearly labeled, and sealed containers.
- **Disposal Method:** Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[4] Do not allow the product to enter drains, water courses, or the soil.[4]

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Phone: (601) 213-4426
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